

Technical Support Center: Synthesis & Impurity Control for CAS 330636-42-5

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Compound of Interest

Compound Name: 1-Acetyl-4-(2-fluoro-4-nitrophenyl)piperazine

CAS No.: 330636-42-5

Cat. No.: B2559898

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Executive Summary & Molecule Overview

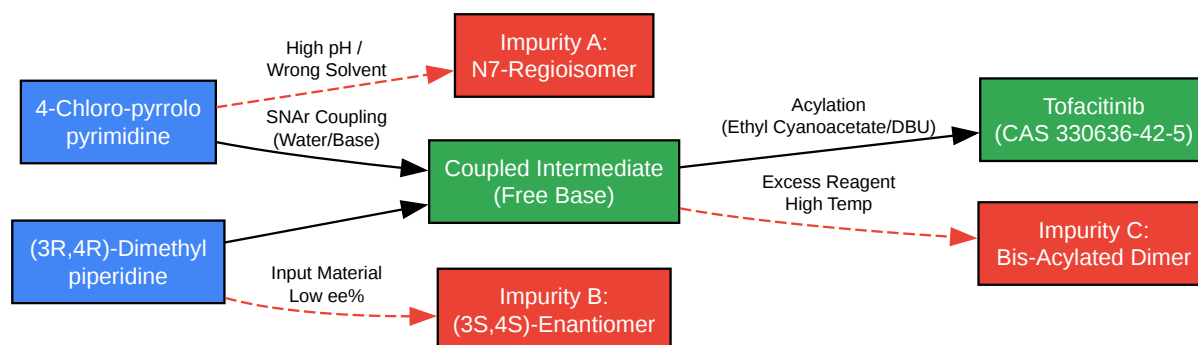
CAS 330636-42-5 corresponds to the active moiety of Tofacitinib, a Janus Kinase (JAK) inhibitor. The synthesis hinges on the coupling of a 4-chloropyrrolo[2,3-d]pyrimidine core with a chiral dimethylpiperidine, followed by N-acylation.

The "Kill Steps" for Purity:

- Regioselectivity (S_NAr): Preventing -alkylation on the pyrrole ring during the coupling.
- Stereochemical Integrity: Maintaining the configuration of the piperidine ring.
- Acylation Control: Avoiding bis-acylation and nitrile hydrolysis.

Process Visualization: Impurity Origin Map

The following diagram maps the standard synthetic pathway against the critical nodes where specific impurities are generated.



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Figure 1: Critical control points in the synthesis of Tofacitinib. Red nodes indicate primary failure modes.

Troubleshooting Modules

Module A: The SNAr Coupling (Regioselectivity)

Context: The reaction between 4-chloro-7H-pyrrolo[2,3-d]pyrimidine and the chiral piperidine amine. The Issue: The pyrrole nitrogen (

) is nucleophilic. Under basic conditions, it competes with the exocyclic amine, leading to the -alkylated regioisomer (often difficult to purge).

Q: Why is my N7-isomer content exceeding 0.5% despite using stoichiometric base? A: This is likely a solvent effect or a local pH excursion.

- Mechanism: In polar aprotic solvents (DMF, DMSO), the

-proton is more acidic (

). If you use strong bases (NaH, NaOH) in these solvents, you generate the pyrrolyl anion, which reacts rapidly at

- Solution: Switch to the "Green Route" (Water/Cyclohexanol).
 - Protocol Adjustment: Use water as the primary solvent with Potassium Carbonate (). The pyrrole is less likely to deprotonate and react in water compared to the more nucleophilic aliphatic amine of the piperidine.
 - Temperature Control: Maintain reflux (). While counter-intuitive, higher temperature in water favors the desired mechanism over the deprotonation-driven attack.

Q: My reaction stalls at 85% conversion. Should I add more base? A: No. Adding more base increases the risk of

-alkylation.

- Troubleshooting: Check the stoichiometry of the piperidine. It acts as both a reactant and a proton scavenger. Ensure you are using a slight excess (1.1–1.2 eq) of the piperidine or an inorganic base buffer ().
- Alternative: If stalling persists, verify the purity of the 4-chloro starting material. Hydrolysis to the 4-hydroxy derivative (inactive) is a common invisible sink.

Module B: Stereochemical Control

Context: Preserving the

configuration. The Issue: Epimerization of the chiral centers, particularly the C3 position alpha to the amine.

Q: The final product has low chiral purity (ee < 98%). Is the coupling reaction racemizing my product? A: Unlikely. The

coupling conditions are generally not basic enough to epimerize the piperidine ring. The issue is almost certainly Input Control.

- Root Cause: The

-dimethylpiperidine starting material is often produced via resolution of a racemate. If the resolution (e.g., using DTTA) was incomplete, the "wrong" enantiomer carries through.

- Validation Protocol:

- Derivatize your starting piperidine with Mosher's acid chloride.

- Run

NMR or chiral HPLC.

- Reject batches with

. The coupling step does not improve chiral purity; it only dilutes it.

Module C: The Acylation Step

Context: Attaching the cyanoacetyl group using Ethyl Cyanoacetate + DBU. The Issue: Formation of "Over-acylated" impurities (reaction at

) or hydrolysis of the nitrile.

Q: I see a +67 Da mass shift impurity. What is it? A: This is the Des-cyano impurity (loss of the nitrile group) or a hydrolysis product.

- Cause: Hydrolysis of the cyanoacetyl group usually occurs during the workup if the pH is too high (>12) or if the reaction mixture is held in water for too long.
- Fix: Quench the acylation reaction with dilute Citric Acid or Ammonium Chloride to neutralize the DBU immediately. Do not allow the basic aqueous layer to stand with the product.

Q: How do I prevent the "Bis-amide" impurity? A: The bis-amide forms when the acylation reagent reacts with both the exocyclic nitrogen (desired) and the pyrrole nitrogen (undesired).

- Control Strategy:
 - Reagent Order: Add DBU slowly to the mixture of the intermediate and ethyl cyanoacetate.
 - Stoichiometry: Limit Ethyl Cyanoacetate to 1.2 equivalents.
 - Selective Hydrolysis: If the
-acylated impurity forms, it is often labile. A mild base wash (
) can sometimes selectively hydrolyze the
-amide back to the free pyrrole without cleaving the desired piperidine amide.

Quantitative Data: Solvent Selection Matrix

The choice of solvent significantly impacts the ratio of Desired Product (N-Exocyclic) to Undesired Impurity (N7-Alkylated).^[1]

Solvent System	Reaction Rate	N7-Impurity Risk	Process Recommendation
Water (Neat)	Slow (Heterogeneous)	Low (<0.5%)	Recommended. Requires high temp () and phase transfer considerations.
DMF/DMSO	Very Fast	High (>5.0%)	Avoid. Promotes pyrrole deprotonation and N7 attack.
n-Butanol	Medium	Medium (~2.0%)	Acceptable for scale-up if water is problematic, but requires purification.
IPA/Water	Medium	Low-Medium	Good compromise for solubility and selectivity.

Detailed Protocol: The "Green" Aqueous Coupling

Ref: Adapted from Pfizer Process Development (Org. Process Res. Dev. 2014)

Objective: Synthesize the coupled intermediate with

N7-regioisomer.

- Charge Reactor: Add Water (10 vol) and K₂CO₃ (1.5 eq).
- Add Reactants: Charge 4-chloropyrrolo[2,3-d]pyrimidine (1.0 eq) and (3R,4R)-dimethylpiperidine (1.1 eq).
- Reaction: Heat to 95–100°C (Reflux) with vigorous agitation (critical for heterogeneous mixture).
- Monitor: HPLC at 12 hours. Target: <1% remaining chloride.

- Workup:
 - Cool to 20°C. The product often precipitates.
 - Filter the solids.
 - Purge Step: Wash the cake with Water (removes salts) followed by cold IPA (removes unreacted piperidine and some N7-isomer).
- Drying: Vacuum oven at 50°C.

References & Authority

- Ripin, D. H. B., et al. (2003).[2] Development of a Scaleable Route to CP-690,550.Organic Process Research & Development, 7(1), 115–120.
- Mewshaw, R. E., et al. (2014). An Improved and Efficient Process for the Preparation of Tofacitinib Citrate.[3][4]Organic Process Research & Development, 18(12), 1714–1720.[3][1][5]
- Pfizer Inc. (2007). Process for the preparation of pyrrolo[2,3-d]pyrimidine derivatives.[3][1][2][6][7][8][9][10]World Patent WO2007012953.[3]
- Chaudhari, et al. (2015). Tofacitinib Synthesis: A Review of Synthetic Strategies.Synthetic Communications.

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Sources

- 1. WO2021084556A1 - Process for the preparation of tofacitinib and intermediates thereof - Google Patents [patents.google.com]
- 2. research.unl.pt [research.unl.pt]
- 3. WO2020183295A1 - Process for preparation of tofacitinib and pharmaceutically acceptable salt thereof - Google Patents [patents.google.com]
- 4. researchgate.net [researchgate.net]
- 5. Synthesis of the Related Substances of Tofacitinib Citrate [cjph.com.cn]
- 6. researchgate.net [researchgate.net]
- 7. CN110386936B - Preparation method of 4-chloro-7H-pyrrolo [2,3-d] pyrimidine - Google Patents [patents.google.com]
- 8. srinichem.com [srinichem.com]
- 9. 4-Chloro-7H-pyrrolo[2,3-d]pyrimidine: properties, applications and safety_Chemicalbook [chemicalbook.com]
- 10. derpharmachemica.com [derpharmachemica.com]
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